

# Essential Safety and Disposal Procedures for EPI-7170

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## Compound of Interest

Compound Name: EPI-7170

Cat. No.: B12401693

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Investigational Antineoplastic Agent **EPI-7170**.

This document provides crucial safety and logistical information for the proper management of **EPI-7170**, a potent androgen receptor N-terminal domain antagonist. Given its classification as an investigational antineoplastic agent, adherence to strict safety protocols is paramount to ensure personnel safety and environmental compliance.

## Chemical and Physical Properties of EPI-7170

A summary of the key chemical and physical properties of **EPI-7170** is provided below. This information is essential for a comprehensive risk assessment prior to handling and disposal.

| Property               | Value   |
|------------------------|---|
| CAS Number             | 2139288-26-7[1][2]  |
| Molecular Formula      | C22H28Cl3NO6S[2]  |
| Molecular Weight       | 540.88 g/mol [2]  |
| Purity                 | >98% by HPLC[2]   |
| Solubility             | Soluble in DMSO[2]  |
| Storage (Short Term)   | 0°C[2]  |
| Storage (Long Term)    | -20°C (desiccated)[2]   |
| Stock Solution Storage | -80°C for 6 months; -20°C for 1 month (sealed, away from moisture)[1] |

## Pre-Disposal Risk Assessment and Handling

Before beginning any work with **EPI-7170**, a thorough risk assessment is mandatory. As with many investigational cytotoxic compounds, a specific Safety Data Sheet (SDS) with detailed disposal instructions may not be readily available. Therefore, it is critical to treat **EPI-7170** as a hazardous substance.

### Key Handling Precautions:

- Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on handling and disposing of novel antineoplastic agents.
- Review the SDS for similar compounds to understand potential hazards.
- All handling of **EPI-7170**, including weighing and dilutions, should be conducted within a certified chemical fume hood to prevent inhalation exposure.
- Appropriate Personal Protective Equipment (PPE) must be worn at all times. This includes:
  - Double chemotherapy gloves
  - A disposable gown

- Safety glasses or goggles

## Step-by-Step Disposal Protocol for EPI-7170

The following is a general, step-by-step procedure for the proper disposal of **EPI-7170**, based on established protocols for antineoplastic and cytotoxic drugs.<sup>[3]</sup><sup>[4]</sup>

### Step 1: Waste Segregation

Proper segregation of waste is the first and most critical step.<sup>[4]</sup> All waste generated from work with **EPI-7170** must be considered hazardous and segregated from regular laboratory trash.

### Step 2: Disposal of Trace Waste

Trace waste includes items contaminated with small amounts of **EPI-7170**.<sup>[4]</sup>

- Items: Gloves, gowns, bench paper, empty vials, and pipette tips.
- Procedure:
  - Collect all trace waste in a designated, clearly labeled, yellow chemotherapy waste container.<sup>[4]</sup>
  - Ensure the container is properly sealed to prevent leakage.
  - When the container is full, arrange for pickup and disposal through your institution's hazardous waste management program.

### Step 3: Disposal of Bulk Waste and Unused Product

Bulk waste includes unused or expired **EPI-7170**, stock solutions, and grossly contaminated materials.

- Items: Unused solid **EPI-7170**, prepared solutions, and materials used to clean up spills.
- Procedure:

- For unused or expired solid **EPI-7170**, the original container should be placed directly into a black RCRA (Resource Conservation and Recovery Act) hazardous waste container.[3]
- Liquid waste, such as stock solutions, should be collected in a designated, leak-proof, and clearly labeled hazardous chemical waste container.[3]
- Never dispose of liquid **EPI-7170** waste down the drain.
- Arrange for disposal of the RCRA waste container through your institution's EHS department. The primary method of disposal for cytotoxic waste is typically incineration.[4]

#### Step 4: Decontamination of Work Surfaces

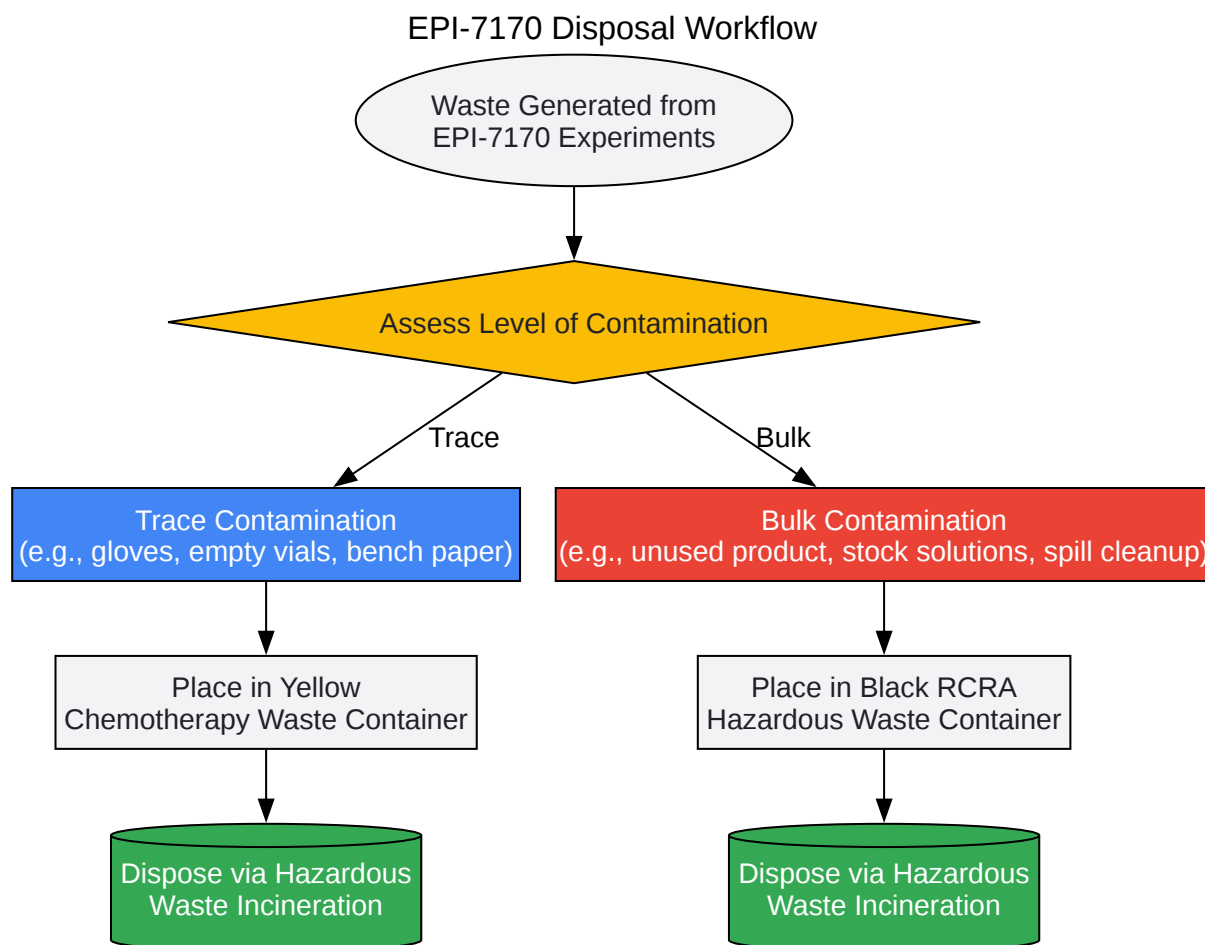
- Procedure:
  - After completing work, decontaminate all surfaces within the chemical fume hood with an appropriate cleaning agent (e.g., a surface-active detergent followed by 70% ethanol).
  - All cleaning materials, such as wipes and absorbent pads, must be disposed of as trace chemotherapy waste.

## Experimental Protocols

While specific disposal protocols for **EPI-7170** are not detailed in the provided search results, the general principles of handling and disposing of potent cytotoxic compounds are well-established. The procedures outlined above are based on guidelines for antineoplastic agents. [3][4] For detailed experimental protocols regarding the use of **EPI-7170** in research, such as cell proliferation assays and Western blotting, refer to the published literature.[5][6]

## EPI-7170 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **EPI-7170** waste.



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Caption: A workflow for the proper segregation and disposal of **EPI-7170** waste.

Disclaimer: This information is intended as a guide and does not replace institutional protocols or regulatory requirements. Always consult with your institution's Environmental Health and Safety department before handling or disposing of **EPI-7170**.

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